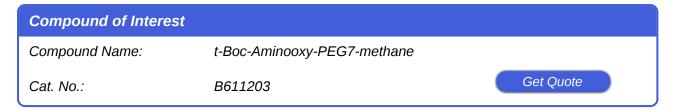


In-Depth Technical Guide: Synthesis and Characterization of t-Boc-Aminooxy-PEG7-methane

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the synthesis, characterization, and applications of **t-Boc-Aminooxy-PEG7-methane** (tert-butyl ((2,5,8,11,14,17,20-heptaoxadocosan-22-yl)oxy)carbamate). This heterobifunctional polyethylene glycol (PEG) linker is a valuable tool in bioconjugation, drug delivery, and the development of targeted therapeutics such as Proteolysis Targeting Chimeras (PROTACs).[1][2] This document details a plausible synthetic route, outlines key characterization parameters, and provides experimental protocols for its application.

Introduction

t-Boc-Aminooxy-PEG7-methane is a discrete PEG (dPEG®) linker featuring a methoxy-terminated PEG chain and a t-Boc protected aminooxy group.[1][3] The PEG7 chain imparts hydrophilicity, which can enhance the solubility and improve the pharmacokinetic profile of conjugated molecules.[4] The terminal t-Boc-aminooxy group provides a reactive handle for conjugation to molecules containing aldehyde or ketone functionalities following deprotection under mild acidic conditions.[1][4] This unique combination of properties makes it a versatile linker for applications in drug development, particularly in the construction of antibody-drug conjugates (ADCs) and PROTACs.[4][5]



Physicochemical Properties

A summary of the key physicochemical properties of **t-Boc-Aminooxy-PEG7-methane** is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	C20H41NO10	[1]
Molecular Weight	455.55 g/mol	[1]
CAS Number	2055041-27-3	[1]
Appearance	Solid powder	[1]
Purity	≥95%	[3]
Solubility	Water, DMSO, DCM, DMF	[6]
Storage	Short term (days to weeks) at 0 - 4 °C; Long term (months to years) at -20 °C	[1]

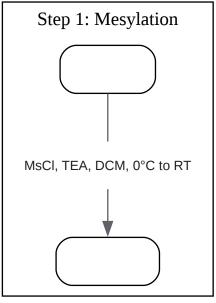
Synthesis of t-Boc-Aminooxy-PEG7-methane

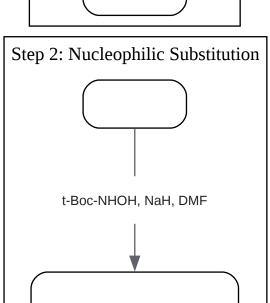
While a specific, publicly available, detailed synthesis protocol for **t-Boc-Aminooxy-PEG7-methane** is not readily found, a plausible and robust two-step synthetic route can be proposed based on established organic chemistry principles for PEG modification. This process starts from the commercially available m-PEG7-alcohol.

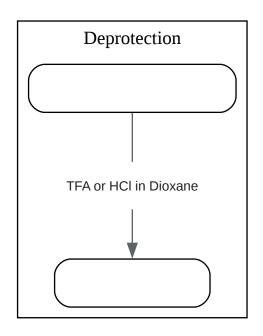
Synthesis Workflow

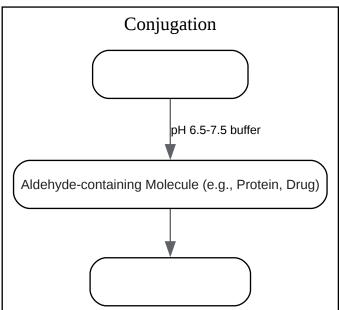
The overall synthetic workflow is depicted in the following diagram:

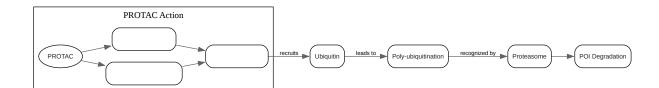














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